

Essential Safety and Operational Guide for Handling Rizavasertib

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Compound of Interest

Compound Name: Rizavasertib

Cat. No.: B1683964

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This guide provides crucial safety protocols and logistical information for researchers, scientists, and drug development professionals working with **Rizavasertib**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound, minimizing risks and establishing a secure laboratory environment.

Physicochemical Properties of Rizavasertib

A summary of the key physicochemical properties of **Rizavasertib** is provided below.

Property	Value
Synonyms	A-443654
Molecular Formula	C ₂₄ H ₂₃ N ₅ O ^{[1][2]}
Molecular Weight	397.5 g/mol ^[1]
Appearance	Solid
Storage	Store at -20°C for short-term and -80°C for long-term ^[3]

Personal Protective Equipment (PPE)

Consistent and correct use of personal protective equipment is the most critical line of defense against exposure to **Rizavasertib**. The following table outlines the minimum PPE requirements.

PPE Category	Item	Specification
Hand Protection	Gloves	Two pairs of chemotherapy-tested nitrile gloves. Change immediately if contaminated, torn, or punctured.
Eye Protection	Safety Goggles	Chemical splash goggles with side shields.
Body Protection	Laboratory Coat	Disposable, solid-front gown with long sleeves and tight-fitting cuffs.
Respiratory Protection	Respirator	An N95 respirator or higher should be used when handling the powder form outside of a certified chemical fume hood to prevent inhalation of aerosolized particles.
Foot Protection	Closed-toe shoes	Substantial, closed-toe footwear.

Operational Plan: Handling and Storage

Engineering Controls:

- All work with solid or powdered **Rizavasertib** must be conducted in a certified chemical fume hood, glove box, or other approved containment device to minimize inhalation exposure.
- Work surfaces should be covered with plastic-backed absorbent pads, which should be disposed of as hazardous waste after use or in case of contamination.

Safe Handling Procedures:

- Before handling, ensure that the Safety Data Sheet (SDS) is accessible and has been reviewed.

- Wear all required PPE as specified in the table above.
- Transport **Rizavasertib** in a labeled, sealed, and shatterproof secondary container.
- Avoid the formation of dust and aerosols. If working with a powdered form, purchase pre-weighed or pre-diluted amounts when possible.
- After handling, remove gloves and wash hands thoroughly with soap and water.

Storage:

- Store **Rizavasertib** in a designated, secure, and well-ventilated area, away from general laboratory traffic.
- The storage area should be clearly labeled with "Hazardous Chemical" signage.
- Follow the recommended storage temperatures: -20°C for up to one year and -80°C for up to two years for the stock solution[3].

Disposal Plan

All materials that have come into contact with **Rizavasertib** are to be considered hazardous waste.

Waste Segregation and Collection:

- Solid Waste: Unused product, contaminated gloves, gowns, absorbent pads, and other labware (e.g., pipette tips, tubes) must be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions containing **Rizavasertib** should be collected in a separate, sealed, and labeled hazardous waste container.
- Sharps: Needles, syringes, and other contaminated sharps must be disposed of in a designated chemotherapy sharps container.

Container Labeling and Storage:

- All waste containers must be clearly labeled with "Hazardous Waste," the name "**Rizavasertib**," and the appropriate hazard symbols.
- Store hazardous waste in a designated, secure area, segregated from general waste.

Final Disposal:

- Engage a licensed hazardous waste disposal company for the transportation and final disposal of all **Rizavasertib** waste.
- Do not dispose of **Rizavasertib** waste in standard trash or down the drain. All disposal must comply with local, state, and federal regulations.

Experimental Protocols

Spill Cleanup Protocol:

This protocol outlines the step-by-step procedure for managing a spill of **Rizavasertib**. A spill kit containing all necessary materials should be readily available in the laboratory.

Small Spill (less than 5 mL or 5 g):

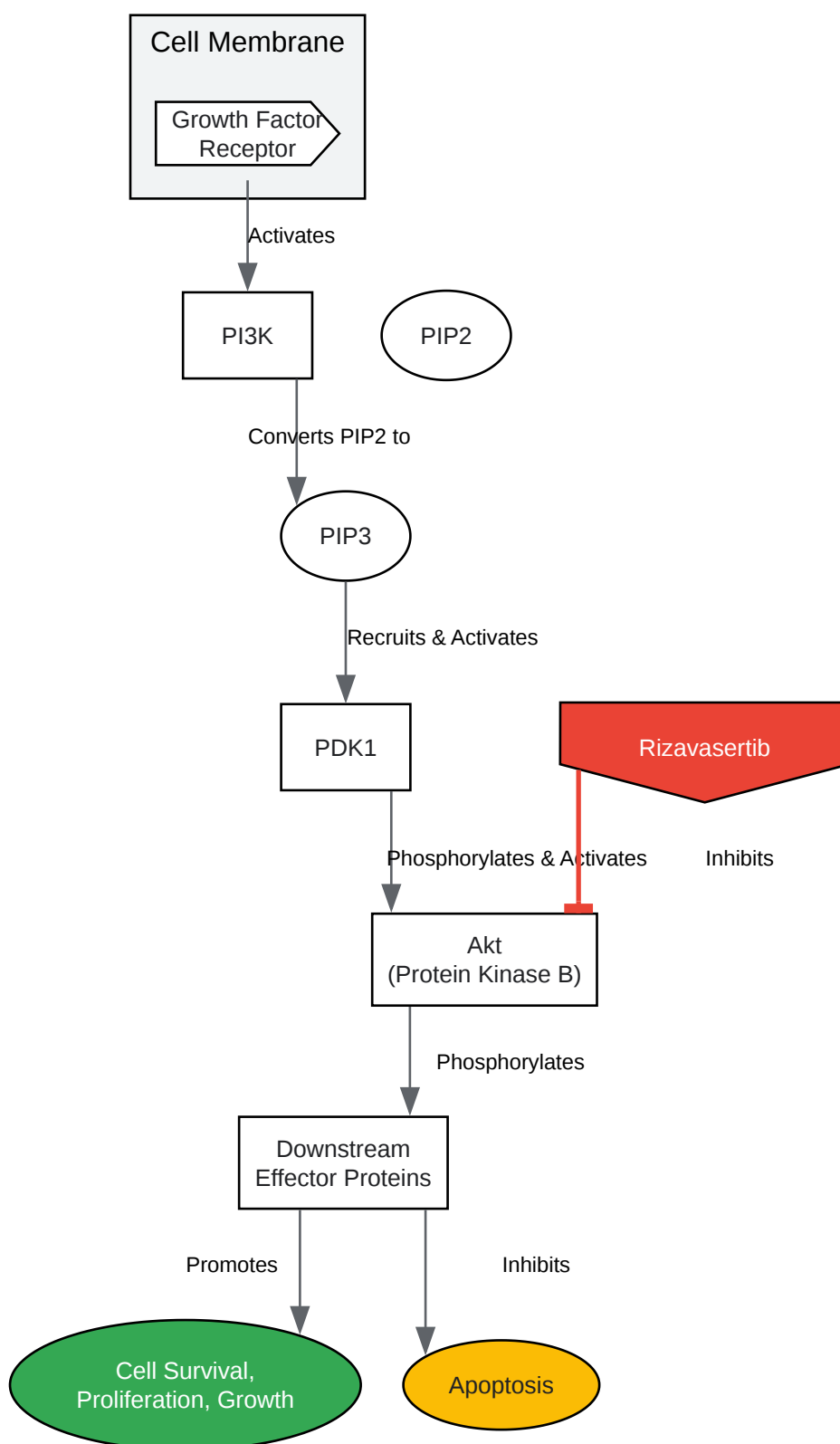
- Alert personnel: Immediately alert others in the vicinity.
- Isolate the area: Restrict access to the spill area.
- Don PPE: Put on two pairs of chemotherapy gloves, a disposable gown, and eye protection. For powders, also wear an N95 respirator.
- Contain the spill:
 - Liquids: Cover the spill with absorbent pads.
 - Powders: Gently cover the spill with wetted absorbent pads to avoid generating dust^[4].
- Clean the area:
 - Working from the outside in, wipe up the spill with the absorbent pads.

- Clean the spill area three times with a detergent solution, followed by a rinse with clean water^[5].
- Dispose of waste: Place all contaminated materials (absorbent pads, gloves, gown) into a hazardous waste bag.
- Decontaminate: Wipe down any reusable equipment with a suitable decontaminating solution.
- Post-cleanup: Remove PPE and dispose of it as hazardous waste. Wash hands thoroughly.

Large Spill (more than 5 mL or 5 g):

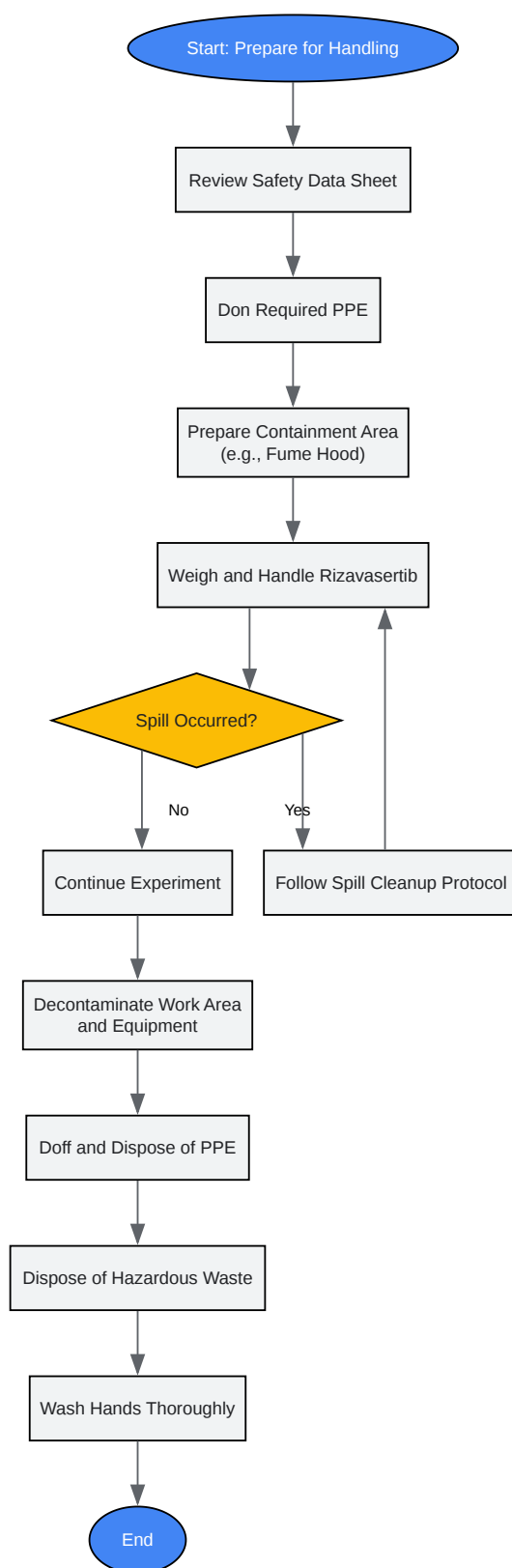
- Evacuate: Immediately evacuate the area.
- Alert: Notify the institutional safety office and follow their emergency procedures.
- Restrict access: Secure the area and post warning signs.
- Do not attempt to clean up a large spill without specialized training and equipment.

Visualizations



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Caption: The signaling pathway of **Rizavasertib**, a pan-Akt inhibitor.



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Caption: Experimental workflow for the safe handling of **Rizavasertib**.

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